

Technical Guide: Hept-4-en-3-one (CAS No. 659728-15-1)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hept-4-EN-3-one

Cat. No.: B12525100

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Disclaimer: This document provides a summary of available information on **Hept-4-en-3-one**. Specific safety and toxicological data for CAS number 659728-15-1 are not readily available in publicly accessible databases. The information on safety, handling, and experimental protocols is based on general knowledge of similar chemical compounds and should be used with caution. A comprehensive risk assessment should be conducted before handling this substance.

Chemical Identification

IUPAC Name	Hept-4-en-3-one
CAS Number	659728-15-1[1][2]
Molecular Formula	C ₇ H ₁₂ O[1]
Molecular Weight	112.17 g/mol [1]
Synonyms	(E)-hept-4-en-3-one

Physicochemical Properties

The following table summarizes the computed physicochemical properties of **Hept-4-en-3-one**. Experimental data for this specific compound is limited.

Property	Value	Reference
Molecular Weight	112.17 g/mol	[1]
XLogP3-AA (LogP)	1.7	[1]
Hydrogen Bond Donor Count	0	[1]
Hydrogen Bond Acceptor Count	1	[1]
Rotatable Bond Count	3	[1]
Exact Mass	112.088815002 Da	[1]
Monoisotopic Mass	112.088815002 Da	[1]
Topological Polar Surface Area	17.1 Å ²	[1]
Heavy Atom Count	8	[1]
Complexity	92.6	[1]

Safety Information

Note: No specific GHS classification, hazard statements, or precautionary statements are available for **Hept-4-en-3-one** (CAS 659728-15-1). The information below is based on general safety data for flammable ketones and should be used as a guideline pending a thorough internal safety assessment.

General Hazard Profile of Flammable Ketones

Unsaturated ketones can be flammable liquids and may cause irritation to the skin, eyes, and respiratory tract.

GHS Hazard Statements (General for Flammable Ketones)

Code	Statement
H226	Flammable liquid and vapor.
H315	Causes skin irritation.
H319	Causes serious eye irritation.
H335	May cause respiratory irritation.

GHS Precautionary Statements (General for Flammable Ketones)

Code	Statement
P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P403+P235	Store in a well-ventilated place. Keep cool.

Experimental Protocols

Detailed experimental protocols for **Hept-4-en-3-one** are not available. The following are general methodologies for the analysis of ketones.

Identification of Ketones (General Procedure)

Objective: To confirm the presence of a ketone functional group.

Method: 2,4-Dinitrophenylhydrazine (2,4-DNPH) Test

- Preparation: Prepare a solution of 2,4-dinitrophenylhydrazine in a mixture of methanol and sulfuric acid.
- Procedure:
 - Dissolve a small amount of the sample (a few drops if liquid, a few milligrams if solid) in a suitable solvent like ethanol.
 - Add a few drops of the 2,4-DNPH reagent to the sample solution.
 - Shake the mixture vigorously.
- Observation: The formation of a yellow, orange, or red precipitate indicates the presence of a carbonyl group (aldehyde or ketone).

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis (General Procedure)

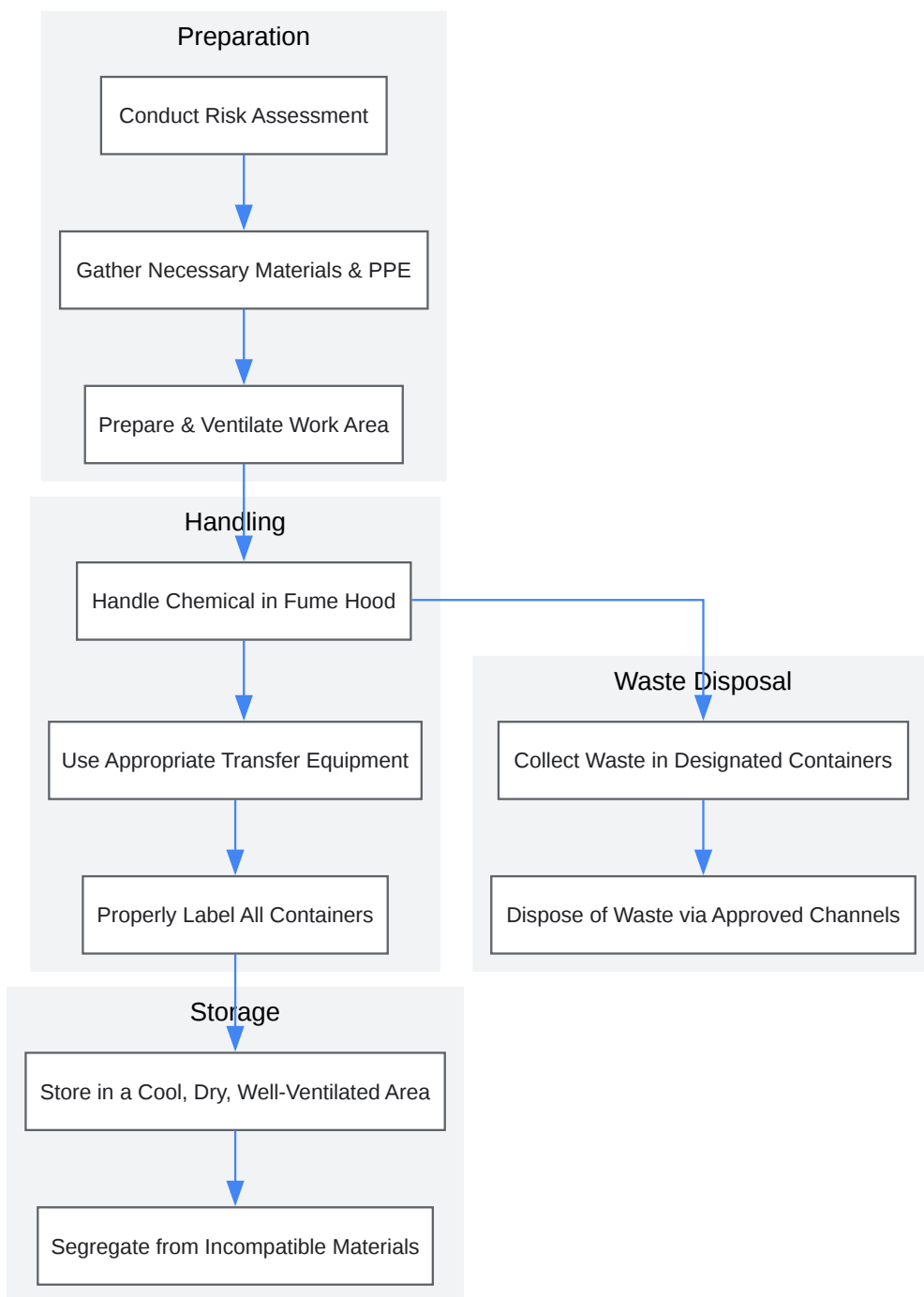
Objective: To separate and identify the components of a volatile sample.

- Instrumentation: A gas chromatograph coupled with a mass spectrometer.
- Sample Preparation: Dilute the sample in a volatile solvent (e.g., dichloromethane or hexane).
- GC Conditions:
 - Column: Use a nonpolar capillary column (e.g., HP-5MS).
 - Injector Temperature: Set to a temperature that ensures rapid volatilization of the sample without degradation (e.g., 250 °C).
 - Oven Temperature Program: Start at a low temperature (e.g., 60 °C), hold for a few minutes, then ramp up to a higher temperature (e.g., 280 °C) to elute all components.
 - Carrier Gas: Use an inert gas, typically helium, at a constant flow rate.
- MS Conditions:

- Ionization Mode: Electron Ionization (EI) is commonly used.
- Mass Range: Scan a mass range appropriate for the expected molecular weight (e.g., m/z 40-400).
- Data Analysis: Identify **Hept-4-en-3-one** by its retention time and by comparing its mass spectrum to a reference library.

Mandatory Visualizations

General Chemical Handling Workflow



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Caption: General workflow for safe chemical handling.

This guide provides a foundational understanding of **Hept-4-en-3-one** based on available data. Researchers should exercise due diligence and consult additional resources to ensure safe handling and use of this compound.

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References

- 1. Hept-4-en-3-one | C₇H₁₂O | CID 54559114 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Hept-4-en-3-one | Research Chemical [benchchem.com]
- To cite this document: BenchChem. [Technical Guide: Hept-4-en-3-one (CAS No. 659728-15-1)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12525100#hept-4-en-3-one-cas-number-and-safety-information]

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com